

Allyl Glycidyl Ether (AGE): A Versatile Bifunctional Monomer for Advanced Polymer Synthesis

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Compound of Interest

Compound Name: *Allyl glycidyl ether*

Cat. No.: *B154827*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Allyl glycidyl ether (AGE) is a versatile organic compound that serves as a crucial building block in polymer chemistry.^[1] Its unique molecular structure, featuring both a reactive epoxide (glycidyl) ring and an unsaturated allyl group, allows for selective and orthogonal functionalization.^{[1][2]} This bifunctionality enables the synthesis of a wide range of polymers with tailored architectures and functionalities, making AGE an invaluable monomer for applications in advanced materials, drug delivery systems, and biomedical engineering.^{[3][4][5]}

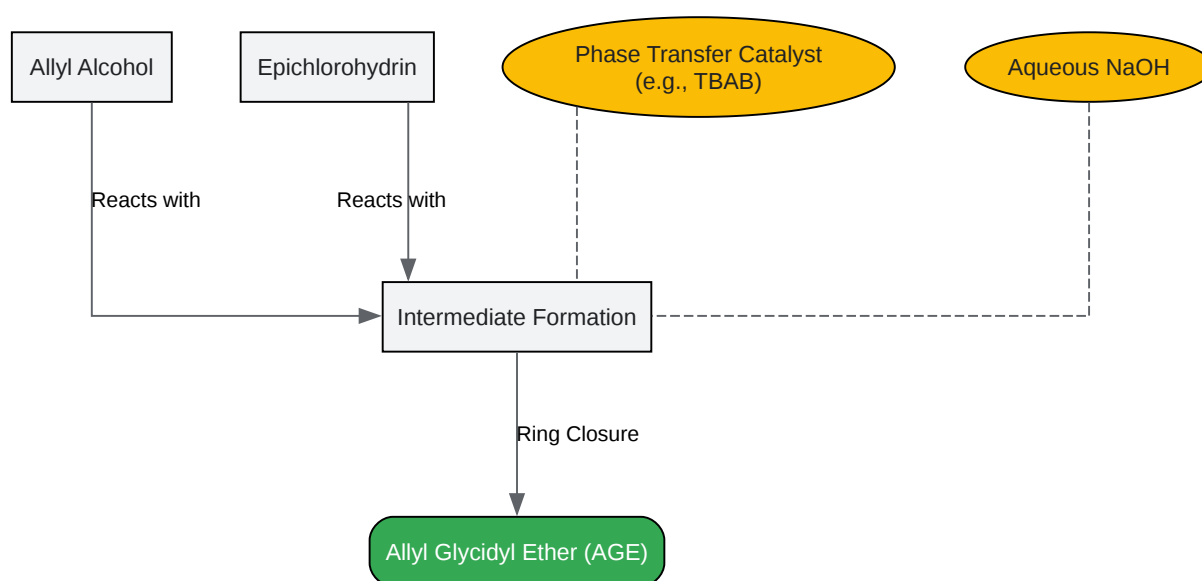
This technical guide provides a comprehensive overview of **allyl glycidyl ether**, detailing its synthesis, polymerization mechanisms, post-functionalization strategies, and key applications. It includes structured data tables for quantitative analysis and detailed experimental protocols for practical implementation in a research setting.

Core Chemical Properties and Synthesis

AGE is a colorless liquid characterized by its dual reactivity.^{[1][6]} The epoxide ring is susceptible to nucleophilic attack, allowing for ring-opening polymerization with alcohols, amines, and other nucleophiles to form a polyether backbone.^[2] Simultaneously, the terminal allyl group can participate in a different set of reactions, such as radical polymerization, thiol-ene "click" chemistry, epoxidation, and hydrosilylation.^{[1][2][3]} This orthogonal reactivity is the

cornerstone of its utility, as one group can be polymerized while the other remains available for subsequent crosslinking or functionalization.[1]

Synthesis of Allyl Glycidyl Ether (AGE) The industrial synthesis of AGE is typically achieved through the reaction of allyl alcohol with epichlorohydrin in the presence of a base to neutralize the HCl byproduct.[1][7] An alternative method involves the monoepoxidation of diallyl ether.[1][8]



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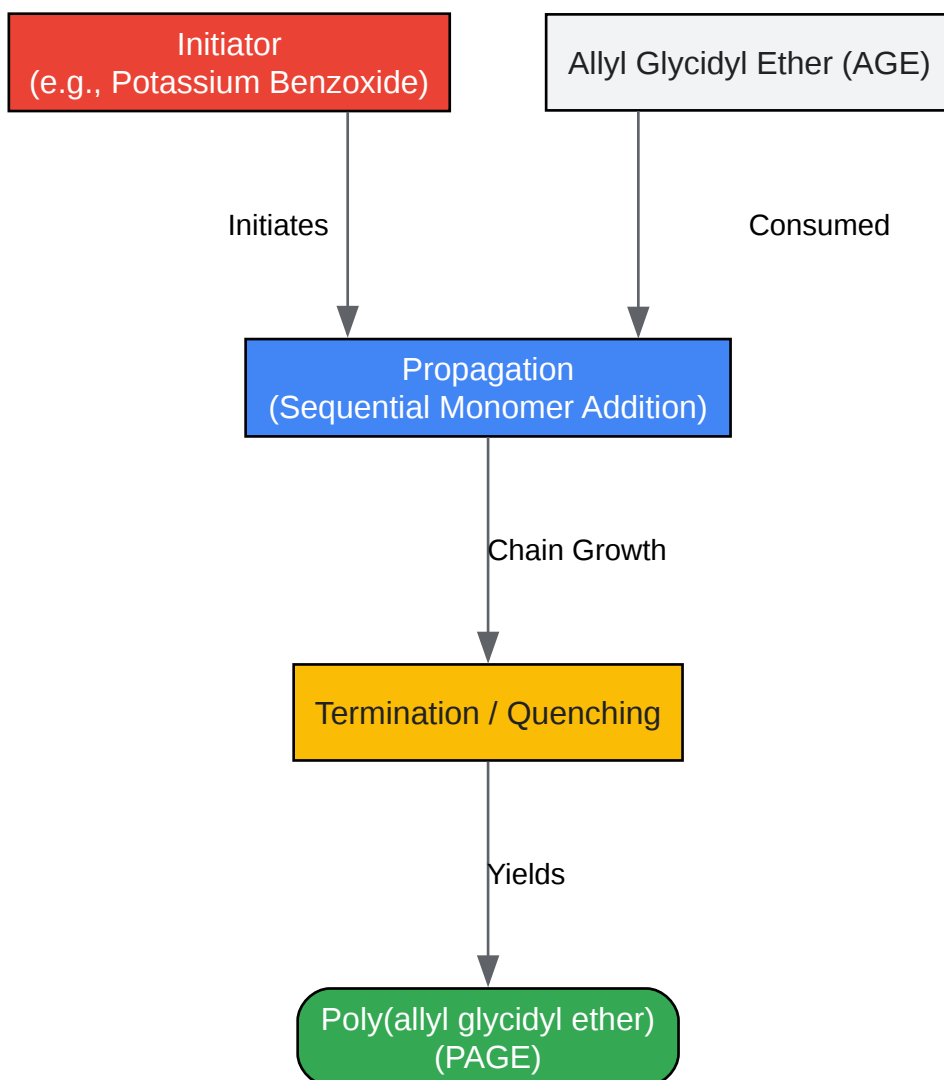
Caption: General workflow for the synthesis of **Allyl Glycidyl Ether**.

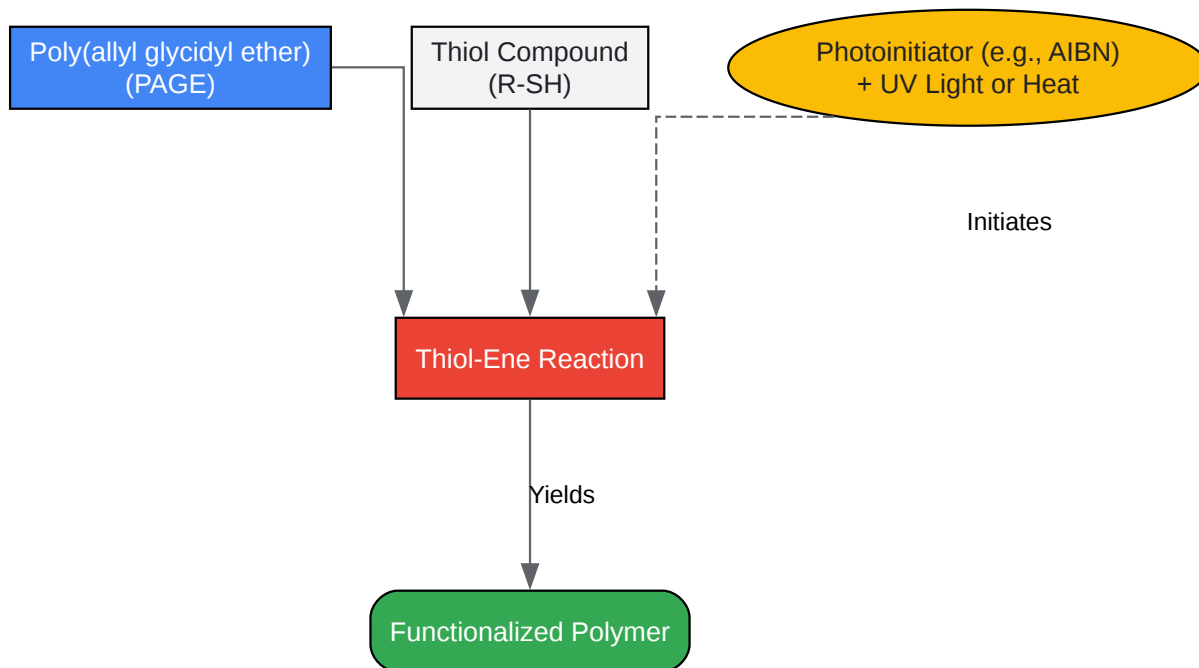
Polymerization and Copolymerization of AGE

The bifunctional nature of AGE allows for several polymerization strategies. The choice of polymerization technique dictates which functional group reacts, thereby defining the structure of the resulting polymer and the nature of the pendant functionality.

Anionic Ring-Opening Polymerization (AROP) AROP is a highly controlled method used to polymerize the epoxide moiety of AGE, yielding poly(**allyl glycidyl ether**) (PAGE) with a

polyether backbone and pendant allyl groups.[3] This "living" polymerization allows for precise control over molecular weight and results in low polydispersity indices (PDI).[3] The pendant allyl groups remain intact and available for further modification.[3][9]





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